

Physical and chemical properties of 5-Amino-2-chloronicotinonitrile

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Compound of Interest

Compound Name: 5-Amino-2-chloronicotinonitrile

Cat. No.: B169250

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5-Amino-2-chloronicotinonitrile: A Technical Overview

For Researchers, Scientists, and Drug Development Professionals

Introduction

5-Amino-2-chloronicotinonitrile, with the CAS number 13600-46-9, is a substituted pyridine derivative. This class of compounds, characterized by a pyridine ring with amino and cyano functionalities, holds significant interest in medicinal chemistry and materials science.

Aminopyridines are known to interact with various biological targets, and the presence of a nitrile group offers a versatile handle for further chemical modifications.^{[1][2][3][4][5]} This technical guide provides a summary of the available physical and chemical properties of **5-Amino-2-chloronicotinonitrile**, intended to support research and development activities.

Core Physical and Chemical Properties

Quantitative experimental data for many physical properties of **5-Amino-2-chloronicotinonitrile** are not readily available in published literature. The following table summarizes the key identifiers and available data for this compound.

Property	Value	Source(s)
CAS Number	13600-46-9	[2] [5] [6] [7] [8] [9] [10] [11] [12] [13]
Molecular Formula	C ₆ H ₄ CIN ₃	[2] [6] [7] [8] [9]
Molecular Weight	153.57 g/mol	[2] [6] [8] [9]
Melting Point	Data not available	
Boiling Point	Data not available	[2] [8]
Solubility	Data not available	

Spectral and Safety Information

While specific spectral data such as detailed NMR peak lists, IR absorption bands, and mass spectrometry fragmentation patterns for **5-Amino-2-chloronicotinonitrile** are not publicly available, several chemical suppliers indicate the availability of such data upon request.[\[6\]](#)[\[8\]](#)

Safety and Handling: **5-Amino-2-chloronicotinonitrile** is classified as a hazardous substance. According to available safety data sheets, it is toxic if swallowed, in contact with skin, or if inhaled.[\[2\]](#)[\[13\]](#) Appropriate personal protective equipment (PPE), including gloves, safety goggles, and respiratory protection, should be used when handling this compound.[\[13\]](#) It is recommended to handle it in a well-ventilated area.[\[13\]](#)

Storage: For optimal stability, **5-Amino-2-chloronicotinonitrile** should be stored in a dark place under an inert atmosphere at temperatures between 2-8°C.[\[2\]](#)[\[8\]](#)

Synthesis and Reactivity

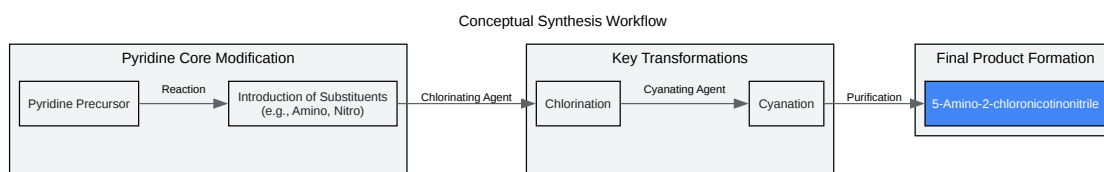
Detailed, peer-reviewed experimental protocols for the synthesis of **5-Amino-2-chloronicotinonitrile** are not readily found in the public domain. However, general synthetic strategies for related aminopyridine and chloronicotinonitrile compounds often involve multi-step processes that may include:

- Chlorination of a pyridine precursor.

- Introduction of the amino group, which can be achieved through various methods such as reduction of a nitro group or amination reactions.
- Introduction of the cyano group, often via Sandmeyer reaction or other cyanation methods.

The reactivity of **5-Amino-2-chloronicotinonitrile** is dictated by its functional groups: the amino group, the chloro substituent, and the nitrile group, all attached to a pyridine ring.

Below is a conceptual workflow for the synthesis of a substituted aminonicotinonitrile, illustrating the logical relationship between the steps.



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Caption: Conceptual workflow for the synthesis of **5-Amino-2-chloronicotinonitrile**.

Biological Activity and Drug Development Potential

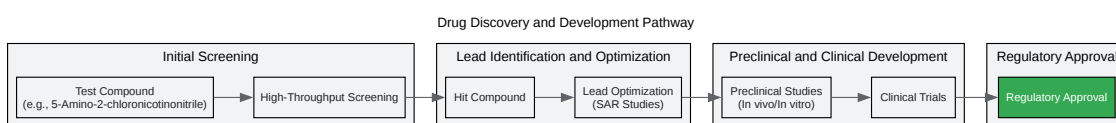
There is currently no specific information in the public domain regarding the biological activity or signaling pathways directly associated with **5-Amino-2-chloronicotinonitrile**. However, the broader class of aminopyridines exhibits a wide range of pharmacological activities and is a valuable scaffold in drug discovery.^{[1][2][3][4][5]}

Derivatives of aminopyridines have been investigated for their potential as:

- Antiprotozoal agents for neglected tropical diseases.^[2]

- Enzyme inhibitors due to their unique structural properties.[1]
- Antimicrobial and antifungal agents.[3]

The following diagram illustrates a general logical relationship for the screening and development of a novel compound in a drug discovery context.



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Caption: General pathway for drug discovery and development.

Conclusion

5-Amino-2-chloronicotinonitrile is a chemical entity with potential for further exploration in medicinal chemistry and materials science. However, a significant lack of publicly available experimental data on its physical properties, detailed synthetic protocols, and biological activity currently limits its immediate application. This guide serves as a starting point for researchers, highlighting the known characteristics and identifying the gaps in knowledge that future studies may address. Researchers interested in this compound are encouraged to perform their own characterization or contact chemical suppliers who may provide more detailed analytical data.

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